

Ethyl bromoacetate safety data sheet and handling precautions

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Compound of Interest

Compound Name: Ethyl bromoacetate

Cat. No.: B091307

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An In-depth Technical Guide to the Safe Handling of **Ethyl Bromoacetate**

For researchers, scientists, and drug development professionals, the proper handling of reactive chemical intermediates is paramount to ensuring laboratory safety and experimental integrity. **Ethyl bromoacetate** (CAS No. 105-36-2), a versatile reagent used in organic synthesis, is also a highly toxic and hazardous substance that demands rigorous safety protocols.^[1] This guide provides a comprehensive overview of its safety data, handling precautions, and emergency procedures, compiled from authoritative safety data sheets (SDS).

Hazard Identification and Classification

Ethyl bromoacetate is classified as a highly hazardous substance. It is fatal if swallowed, inhaled, or in contact with skin.^{[2][3][4]} It is also a flammable liquid and vapor and causes severe eye damage.^{[4][5]} The substance is a lachrymator, meaning it irritates the eyes and causes tearing.^{[5][6]}

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications for **ethyl bromoacetate**:

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapour.[4][7]
Acute Toxicity, Oral	Category 2	H300: Fatal if swallowed.[4][7]
Acute Toxicity, Dermal	Category 1	H310: Fatal in contact with skin.[4][7]
Acute Toxicity, Inhalation	Category 2	H330: Fatal if inhaled.[4][7]
Serious Eye Damage	Category 1	H318: Causes serious eye damage.[8]

GHS Pictograms:

- GHS02 (Flame): Indicates a fire hazard.
- GHS06 (Skull and Crossbones): Indicates acute toxicity (fatal or toxic).[3]
- GHS05 (Corrosion): Indicates the potential for serious eye damage.

Physical and Chemical Properties

Understanding the physical and chemical properties of **ethyl bromoacetate** is essential for safe storage and handling.

Property	Value
CAS Number	105-36-2
Molecular Formula	C4H7BrO2[3]
Molecular Weight	167.01 g/mol [3]
Appearance	Clear, colorless to pale yellow liquid.[3][5]
Flash Point	47 °C (116.6 °F)[5] / 58 °C[3]
Density	1.506 g/cm ³ [7]
Vapor Pressure	2.6 mm Hg (at 25 °C)[7]
Solubility	Insoluble in water; soluble in alcohol, benzene, and ether.[6]

Toxicology and Health Effects

Exposure to **ethyl bromoacetate** can cause severe, life-threatening health effects.

- **Acute Effects:** The primary danger of **ethyl bromoacetate** is its high acute toxicity via all routes of exposure—oral, dermal, and inhalation.[3][8] Contact can cause severe irritation and burns to the skin and eyes, with the potential for permanent eye damage.[9] Inhalation can irritate the respiratory tract, causing coughing and shortness of breath, and higher exposures may lead to pulmonary edema, a medical emergency.[9]
- **Lachrymator:** As a lachrymator, its vapors are highly irritating to the eyes.[5]
- **Chronic Effects:** There is a lack of comprehensive data on the long-term or carcinogenic effects of **ethyl bromoacetate**. [1] However, its classification as a potential alkylating agent raises suspicion of carcinogenicity.[1]

Safe Handling and Storage Protocols

Strict adherence to handling and storage protocols is critical to prevent exposure and accidents.

Handling

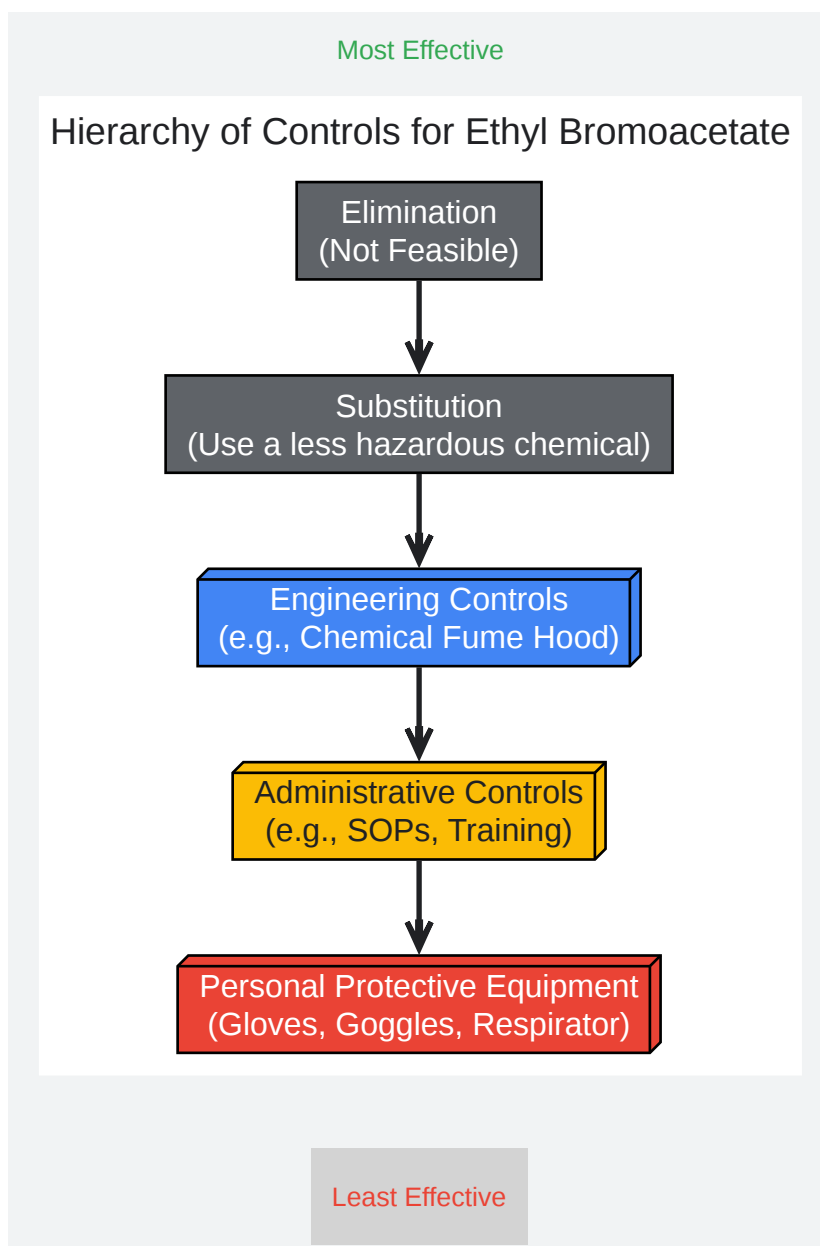
- Ventilation: Always handle **ethyl bromoacetate** inside a certified chemical fume hood to avoid inhalation of vapors.[2][10] The operation should be conducted in a well-ventilated area.[5]
- Ignition Sources: Keep the substance away from heat, sparks, open flames, and hot surfaces.[2][10][11] Use spark-proof tools and explosion-proof equipment.[5][6] Take precautionary measures against static discharge by grounding and bonding containers during transfer.[2][5]
- Personal Hygiene: Do not eat, drink, or smoke in areas where the chemical is handled.[3][12] Wash hands and face thoroughly after handling.[2] Immediately remove and launder contaminated clothing before reuse.[2][5]

Storage

- Conditions: Store in a cool, dry, well-ventilated area, away from sources of ignition.[5][11] The storage container must be kept tightly closed.[2][3]
- Security: The storage area should be locked up or otherwise accessible only to authorized personnel.[2][7]
- Incompatible Materials: **Ethyl bromoacetate** must be stored separately from incompatible substances, including:
 - Strong oxidizing agents (e.g., perchlorates, nitrates).[4][9]
 - Strong acids and bases.[3][9]
 - Reducing agents.[9][11]
 - Water/steam, as it can react to produce toxic and corrosive fumes like hydrogen bromide.
[7][9]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls are the most effective way to minimize exposure. When handling **ethyl bromoacetate**, a hierarchy of controls should be implemented.



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Caption: Hierarchy of controls for managing exposure risks.

When engineering and administrative controls are not sufficient, the following PPE is mandatory:

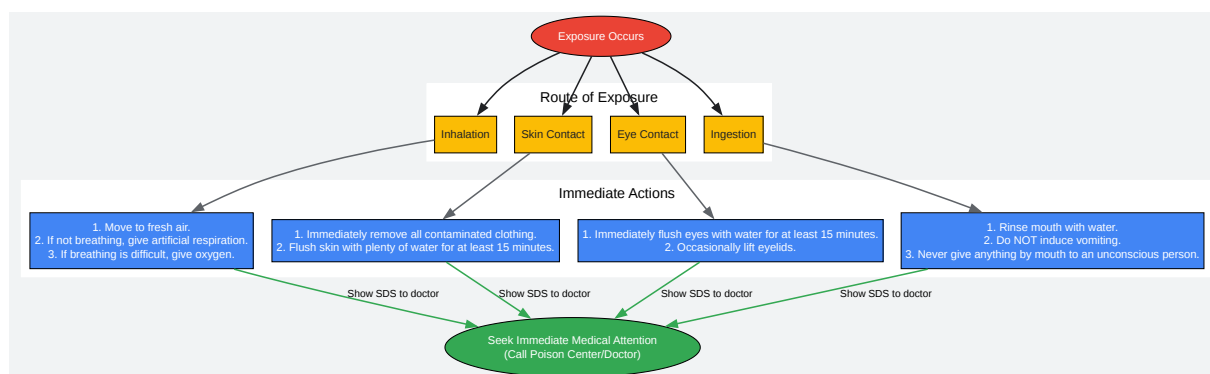
- Eye/Face Protection: Wear tightly fitting, splash-resistant safety goggles and a face shield.[7]
[9] An eyewash station must be readily accessible.[5]
- Skin Protection: Wear appropriate chemical-resistant gloves (inspect before use) and impervious, flame-retardant protective clothing to prevent any skin contact.[5][7][12] A safety shower should be nearby.[5]
- Respiratory Protection: If there is a risk of inhalation, use a NIOSH/MSHA-approved full-face respirator with an appropriate cartridge or a self-contained breathing apparatus (SCBA).[5][7]
[9]

Emergency Procedures

Immediate and correct response to an emergency is critical.

First Aid Measures

The following diagram outlines the initial steps for responding to an exposure event.



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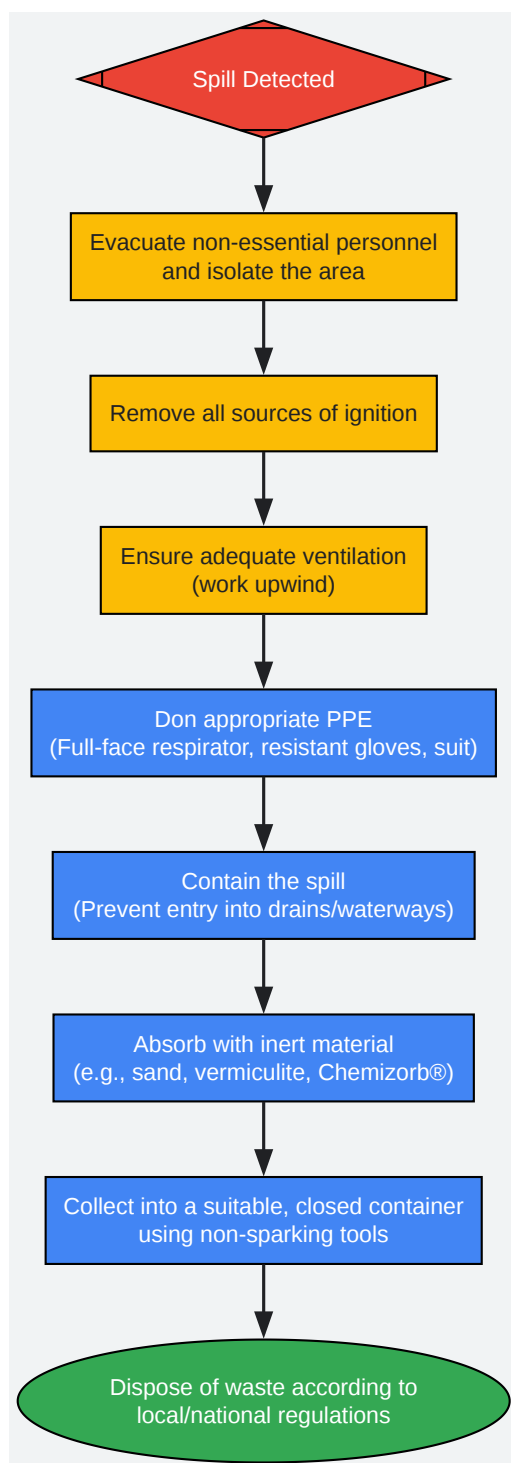
Caption: Emergency first aid workflow for **ethyl bromoacetate** exposure.

- Inhalation: Move the victim to fresh air immediately.[5][7] If breathing has stopped, provide artificial respiration. If breathing is difficult, administer oxygen. Seek immediate medical attention.[10]

- Skin Contact: Immediately remove all contaminated clothing and shoes.^[5] Wash the affected area with soap and plenty of water for at least 15 minutes.^{[5][7]} Seek immediate medical attention.^[3]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids.^{[5][7]} Seek immediate medical attention.^[3]
- Ingestion: Do NOT induce vomiting.^{[3][7]} Rinse the mouth with water.^[12] Never give anything by mouth to an unconscious person. Call a doctor or poison control center immediately.^[7]

Spill and Leak Containment

In the event of a spill, follow a clear, methodical protocol to ensure safety and proper containment.



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Caption: Logical workflow for responding to a chemical spill.

- Initial Steps: Evacuate all non-essential personnel from the spill area.[7][11] Remove all ignition sources.[5][6]

- Containment: Prevent the spill from spreading or entering drains.[2][7]
- Cleanup: Absorb the spill with an inert, non-combustible material like sand, earth, or vermiculite.[5][11] Use non-sparking tools to collect the material and place it in a suitable, sealed container for disposal.[4][6]

Fire-Fighting Measures

- Extinguishing Media: Use alcohol-resistant foam, dry chemical, carbon dioxide (CO₂), or water spray/fog.[3][5][12] Do not use a heavy water stream.[3]
- Fire Hazards: **Ethyl bromoacetate** is a flammable liquid.[7] Its vapors are heavier than air and can travel to an ignition source and flash back.[5][6] Containers may explode when heated.[6][9]
- Hazardous Combustion Products: When heated to decomposition, it emits highly toxic and corrosive fumes, including hydrogen bromide and carbon monoxide.[13][7][9]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[7][12]

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